Application Note: Pharmacological Profiling of 4-Benzyl-6-methylmorpholine-2-carbohydrazide

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Compound of Interest	
Compound Name:	*4-Benzyl-6-methylmorpholine-2-carbohydrazide*
CAS No.:	*1936593-40-6*
Cat. No.:	*B2727050*

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Introduction & Rationale

This application note details the biological characterization protocols for **4-Benzyl-6-methylmorpholine-2-carbohydrazide**. Based on its structural pharmacophore—a morpholine core fused with a carbohydrazide moiety—this compound exhibits high potential for bioactivity in two primary therapeutic areas: Central Nervous System (CNS) modulation and Antimicrobial applications.

Structural Activity Relationship (SAR) Analysis[3]

- Morpholine Core: A privileged scaffold in medicinal chemistry, often associated with reuptake inhibition (e.g., Reboxetine) and cholinesterase inhibition. The 4-benzyl substitution increases lipophilicity, suggesting high blood-brain barrier (BBB) permeability.
- Carbohydrazide Moiety: Hydrazide derivatives are historically significant as Monoamine Oxidase Inhibitors (MAOIs) and antimycobacterial agents (e.g., Isoniazid).

Consequently, this guide prioritizes three critical assay workflows:

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- MAO-A/B Inhibition Assay: To evaluate antidepressant/neuroprotective potential.
- Antimicrobial Susceptibility Testing: Focusing on bacterial pathogens given the hydrazide "warhead."
- Cellular Cytotoxicity: To establish the Selectivity Index (SI) and rule out non-specific toxicity.

Protocol A: Monoamine Oxidase (MAO) Inhibition Screening

Objective: Determine the IC50 of the target compound against human recombinant MAO-A and MAO-B isoforms.

Assay Principle

This protocol utilizes a sensitive fluorometric method. MAO catalyzes the oxidative deamination of a substrate (e.g., Tyramine or p-Tyramine), generating H_2O_2. In the presence of Horseradish Peroxidase (HRP), H_2O_2 reacts with the Amplex Red reagent to produce Resorufin, a highly fluorescent molecule.

Materials & Reagents[4][5]

- Enzymes: Recombinant Human MAO-A and MAO-B (5 mg/mL).
- Substrate: p-Tyramine (Sigma).
- Detection: Amplex Red Reagent (10-acetyl-3,7-dihydroxyphenoxazine).
- Controls:
  - Positive Control (MAO-A): Clorgyline (1 µM).
  - Positive Control (MAO-B): Selegiline (Deprenyl) (1 µM).
- Buffer: 100 mM Potassium Phosphate (pH 7.4).

Experimental Workflow

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Step 1: Compound Preparation[1][2]

- Dissolve **4-Benzyl-6-methylmorpholine-2-carbohydrazide** in 100% DMSO to create a 10 mM stock.
- Prepare 7 serial dilutions (1:3) in reaction buffer. Final DMSO concentration in the well must be <1%.

Step 2: Pre-Incubation

- In a black 96-well plate, add 10 µL of diluted compound.
- Add 40 µL of MAO enzyme solution (0.5 U/mL final).
- Incubate at 37°C for 15 minutes to allow for potential irreversible binding (common with hydrazides).

Step 3: Reaction Initiation

- Prepare a Master Mix containing HRP (1 U/mL), p-Tyramine (200 µM), and Amplex Red (100 µM).
- Add 50 µL of Master Mix to each well.

Step 4: Kinetic Measurement

- Immediately place in a fluorescence microplate reader.
- Excitation/Emission: 530 nm / 590 nm.
- Read continuously for 30 minutes at 1-minute intervals.

Data Analysis

Calculate the slope (RFU/min) for the linear portion of the curve.

Protocol B: Antimicrobial Susceptibility (Broth Microdilution)

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Objective: Determine the Minimum Inhibitory Concentration (MIC) against standard pathogens, leveraging the hydrazide moiety's potential antimycobacterial/antibacterial activity.

Assay Principle

Standardized broth microdilution (CLSI guidelines) measures the lowest concentration of compound that visibly inhibits bacterial growth.

Target Strains

- Staphylococcus aureus (ATCC 29213) - Gram-positive model.
- Escherichia coli (ATCC 25922) - Gram-negative model.[3]
- Mycobacterium smegmatis (mc²155) - Surrogate for M. tuberculosis (critical for hydrazides).

Workflow

Step 1: Inoculum Preparation

- Grow bacteria to mid-log phase (OD600 ≈ 0.5).
- Dilute in Cation-Adjusted Mueller-Hinton Broth (CAMHB) to a final density of 5×10^5 CFU/mL.

Step 2: Plate Setup

- Add 50 µL of CAMHB to columns 2–12 of a clear 96-well plate.
- Add 100 µL of 2x compound stock (e.g., 128 µg/mL) to column 1.
- Perform serial 2-fold dilutions from column 1 to 10. Discard 50 µL from column 10.
- Columns 11 and 12 serve as Growth Control (no drug) and Sterility Control (no bacteria).

Step 3: Incubation

- Add 50 µL of bacterial inoculum to wells 1–11.

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- Incubate at 37°C for 16–20 hours (M. smegmatis requires 48 hours).

Step 4: Readout (Resazurin Modification)

- Add 10 µL of 0.01% Resazurin (Alamar Blue) to each well.
- Incubate for 1–2 hours.
- Visual Score: Blue = No Growth (Inhibition); Pink = Growth (Metabolic reduction).
- MIC Definition: The lowest concentration remaining blue.

Protocol C: In Vitro Cytotoxicity (Safety Profiling)

Objective: Establish the Selectivity Index (SI = CC50 / IC50). A viable drug candidate should have an SI > 10.

Materials[4][5][6][7][9][10][11]

- Cell Line: HepG2 (Liver carcinoma) or HEK293 (Kidney).
- Reagent: MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide).

Workflow

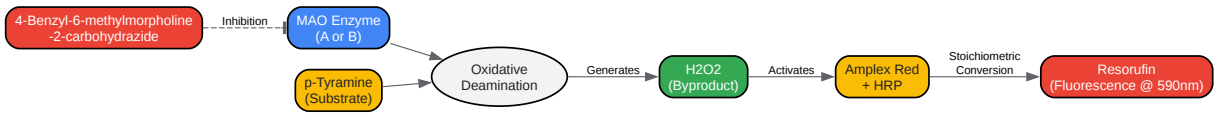
- Seeding: Seed cells at 10,000 cells/well in 96-well plates. Incubate 24h for attachment.
- Treatment: Treat with serial dilutions of **4-Benzyl-6-methylmorpholine-2-carbohydrazide** (0.1 µM – 100 µM) for 48 hours.
- MTT Addition: Add 20 µL MTT (5 mg/mL). Incubate 4 hours at 37°C.
- Solubilization: Remove media. Add 100 µL DMSO to dissolve formazan crystals.
- Measurement: Read Absorbance at 570 nm.

Visualizations & Logic Maps

MAO Assay Reaction Logic

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This diagram illustrates the biochemical pathway utilized in Protocol A, highlighting the critical detection step.



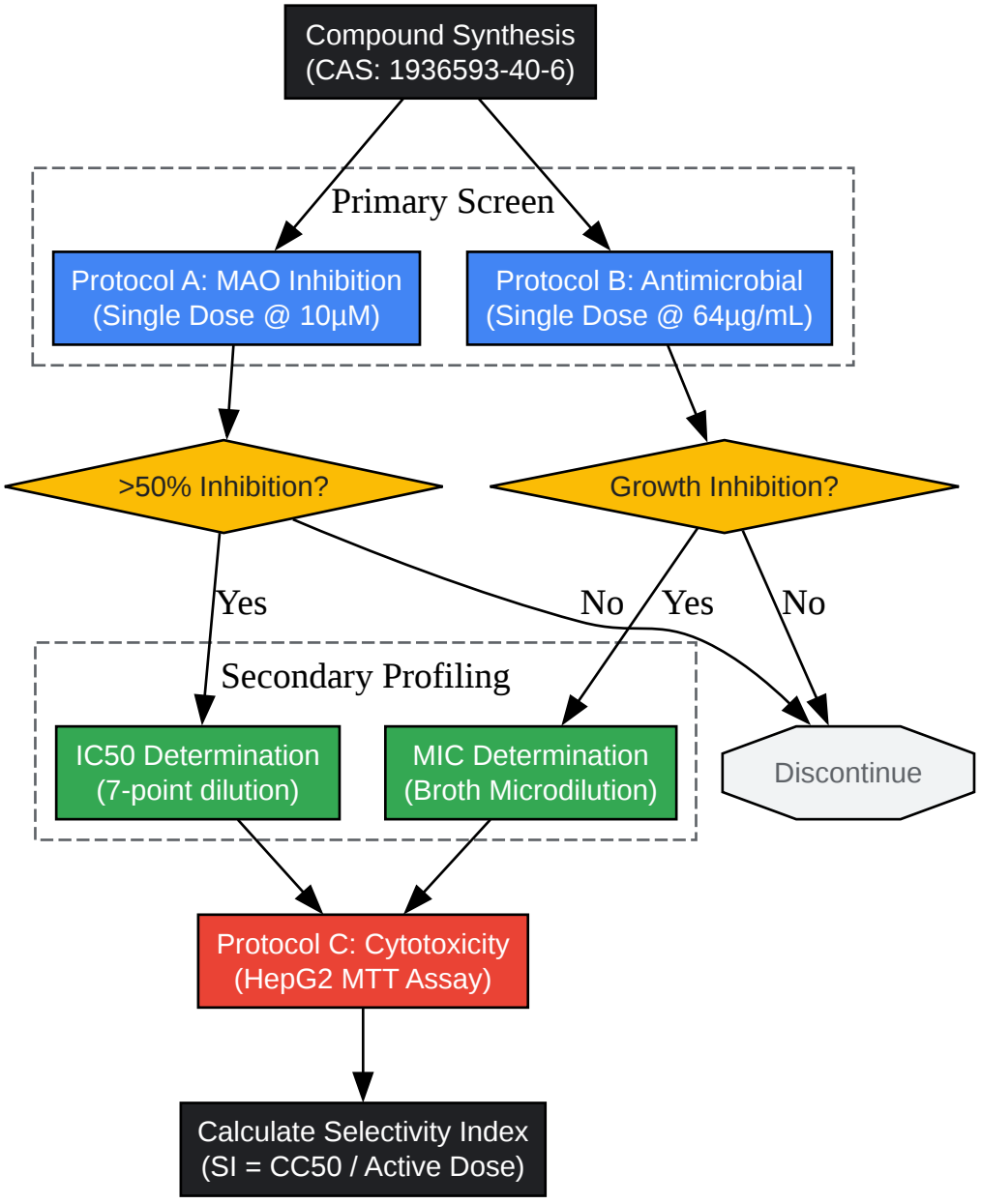
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Figure 1: Biochemical cascade for the Fluorometric MAO Inhibition Assay. The target compound acts as an inhibitor at the initial enzymatic step.

Screening Workflow Cascade

This diagram outlines the decision-making process for advancing the compound through the described protocols.

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Figure 2: Strategic screening cascade. Cytotoxicity testing is reserved for compounds showing confirmed activity in primary screens.

Data Reporting Template

For internal lab notebooks or publication, summarize data using the following structure:

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Assay Type	Parameter	Value	Reference Standard	Validation Criteria
MAO-A	IC50 (nM)	[Data]	Clorgyline (IC50: ~10 nM)	Z' Factor > 0.5
MAO-B	IC50 (nM)	[Data]	Selegiline (IC50: ~20 nM)	$R^2 > 0.95$
Antibacterial	MIC (µg/mL)	[Data]	Ciprofloxacin	Growth in Control
Cytotoxicity	CC50 (µM)	[Data]	Doxorubicin	DMSO < 1%
Selectivity	SI Ratio	[Calc]	N/A	SI > 10 preferred

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